Technical Support Center: Calcium Citrate Tetrahydrate Dissolution

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Compound of Interest	
Compound Name:	*Calcium citrate tetrahydrate*
CAS No.:	*5785-44-4*
Cat. No.:	*B057111*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **calcium citrate tetrahydrate**.

Troubleshooting Guide

Issue: Slow or Incomplete Dissolution of **Calcium Citrate Tetrahydrate**

Question: My **calcium citrate tetrahydrate** is dissolving very slowly or not at all. What are the potential causes and how can I improve the dissolution rate?

Answer:

Slow or incomplete dissolution of **calcium citrate tetrahydrate** is a common issue stemming from several key factors. The solubility of calcium citrate is pH-dependent, and it is only slightly soluble in water.[1] Consider the following troubleshooting steps:

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- pH Adjustment: The solubility of **calcium citrate tetrahydrate** is significantly influenced by pH, with solubility decreasing as the pH increases.[2][3] To enhance dissolution, especially in aqueous solutions, acidification is necessary. Dissolving calcium citrate in dilute acids like 3 N hydrochloric acid or 2 N nitric acid can be effective.[4] For experimental setups simulating physiological conditions, adjusting the pH to be more acidic (less than pH 4 for full dissolution) will improve solubility.[3]

- Temperature Control: The aqueous solubility of **calcium citrate tetrahydrate** decreases as the temperature rises, a phenomenon known as inverse solubility.[5][6] Conversely, the hexahydrate form's solubility increases with temperature. A transition temperature between the two forms exists at approximately 51.6°C.[5][6] For experiments with the tetrahydrate form, conducting dissolutions at lower temperatures (e.g., room temperature or below) may be beneficial.

- Agitation: The rate of dissolution is influenced by the degree of agitation. Inadequate mixing can lead to the formation of a saturated layer of solvent around the solid particles, hindering further dissolution. Ensure your experimental setup includes adequate and consistent stirring to facilitate the mass transfer of the solute into the bulk solution. The dissolution rate is dependent on the disk rotational speed in rotating disk experiments.[7]

- Particle Size: While one study on other compounds suggested that a 10-fold change in particle size did not affect dissolution rates, this may not hold true for all substances under all conditions.[8] Generally, reducing the particle size increases the surface area available for dissolution, which can lead to a faster dissolution rate. If you are experiencing slow dissolution, consider using a finer powder of **calcium citrate tetrahydrate**.

- Presence of Excess Citrate: The addition of citric acid or other citrate salts can enhance the solubility of calcium citrate.[3][9] This is due to the common ion effect and the formation of soluble calcium-citrate complexes. An excess of citrate can delay the precipitation of calcium citrate, keeping it in solution for longer periods.[9]

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **calcium citrate tetrahydrate** in water at room temperature?

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Calcium citrate tetrahydrate is considered very slightly soluble in water.[1] The experimental solubilities in water from 0 to 100°C have been found to range from 3 to 8 mM at a pH of 6.7.[6]

Q2: How does pH affect the solubility of **calcium citrate tetrahydrate**?

The solubility of **calcium citrate tetrahydrate** is inversely proportional to pH; as the pH increases (becomes less acidic), its solubility decreases.[3] For complete dissolution, a pH of less than 4 is often required.[3]

Q3: Can I heat the solution to increase the dissolution rate of **calcium citrate tetrahydrate**?

No, heating a solution of **calcium citrate tetrahydrate** will likely decrease its solubility.[5][6] This is because it exhibits reverse solubility, meaning it becomes less soluble as the temperature increases.

Q4: My calcium citrate precipitates out of solution over time. Why is this happening and how can I prevent it?

Precipitation can occur due to several reasons:

- pH changes: If the pH of your solution increases, the solubility of calcium citrate will decrease, leading to precipitation.[2]
- Supersaturation: It is possible to create a metastably supersaturated solution of calcium citrate, especially when dissolving it in the presence of excess citrate.[9] These solutions are not thermodynamically stable and can precipitate over time.
- Conversion of Hydrate Forms: Calcium citrate exists in different hydrate forms, primarily the tetrahydrate and the hexahydrate. The tetrahydrate is more soluble than the hexahydrate at temperatures below 51.6°C.[5][6] Over time, the more soluble tetrahydrate can convert to the less soluble, more stable hexahydrate, causing precipitation.

To prevent precipitation, maintain a sufficiently low pH, avoid creating highly supersaturated solutions if long-term stability is required, and control the temperature. The presence of excess citrate can also help to delay precipitation.[9]

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Q5: Are there any specific handling or storage recommendations for **calcium citrate tetrahydrate** to ensure consistent dissolution?

It is advisable to store **calcium citrate tetrahydrate** in a well-closed container in a cool, dry place. Since it is a hydrate, changes in humidity and temperature could potentially affect its hydration state and, consequently, its dissolution properties. For analytical purposes, it may be necessary to dry the substance at 150°C for 4 hours to obtain the anhydrous form for accurate weighing.[1]

Quantitative Data Summary

Table 1: Influence of pH on Calcium Citrate Solubility

pH	Total Dissolved Calcium (as calcium citrate)	Reference
< 4	Fully dissolved	[3]
> 4	Rapidly decreasing solubility	[3]
7.5	Little difference in solubility compared to calcium carbonate	[2]

Table 2: Enthalpy of Dissolution for Calcium Citrate Hydrates

Hydrate Form	Enthalpy of Dissolution (ΔH°)	Reference
Hexahydrate (CCH)	+21 kJ·mol^{-1}	[10][11]
Tetrahydrate (CCT)	-20 kJ·mol^{-1}	[10][11]
Dihydrate (CCD)	-22 kJ·mol^{-1}	[10][11]
Anhydrate (CCA)	-40 kJ·mol^{-1}	[10][11]

Experimental Protocols

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Protocol 1: Determination of Calcium Citrate Solubility at Various pH Values

This protocol is adapted from methodologies described in the literature.[3]

Objective: To determine the solubility of **calcium citrate tetrahydrate** in an aqueous medium at different pH levels.

Materials:

- **Calcium citrate tetrahydrate**
- Deionized water
- Hydrochloric acid (HCl) solutions of varying concentrations
- Constant temperature water bath or incubator (set to 37°C)
- Stirring apparatus (e.g., magnetic stirrer and stir bars)
- pH meter
- 0.22 µm syringe filters
- Analytical balance
- Volumetric flasks and pipettes
- Apparatus for calcium analysis (e.g., Atomic Absorption Spectrophotometer or titration equipment)

Procedure:

- Prepare a series of 250 mL solutions in deionized water containing varying amounts of hydrochloric acid to achieve a range of initial pH values.
- Accurately weigh a specific amount of **calcium citrate tetrahydrate** (e.g., corresponding to 400 mg of elemental calcium) and add it to each acidic solution.

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- Place the flasks in a constant temperature bath at 37°C and stir continuously for 1 hour.
- After 1 hour, measure and record the final pH of each solution.
- Withdraw a sample from each solution and immediately filter it through a 0.22 µm syringe filter to remove any undissolved solids.
- Analyze the filtrate for total calcium concentration using a suitable analytical method.
- Plot the total dissolved calcium concentration against the final pH to generate a solubility curve.

Protocol 2: Assay of Calcium Citrate (Titration Method)

This protocol is based on a standard pharmacopeial method.[1]

Objective: To determine the purity of a calcium citrate sample.

Materials:

- **Calcium citrate tetrahydrate** (previously dried at 150°C for 4 hours)
- Deionized water
- Dilute hydrochloric acid TS (Test Solution)
- 0.05 M disodium ethylenediaminetetraacetate (EDTA)
- Sodium hydroxide TS
- Hydroxynaphthol blue indicator
- Analytical balance
- Buret (50 mL)
- Magnetic stirrer and stir bar

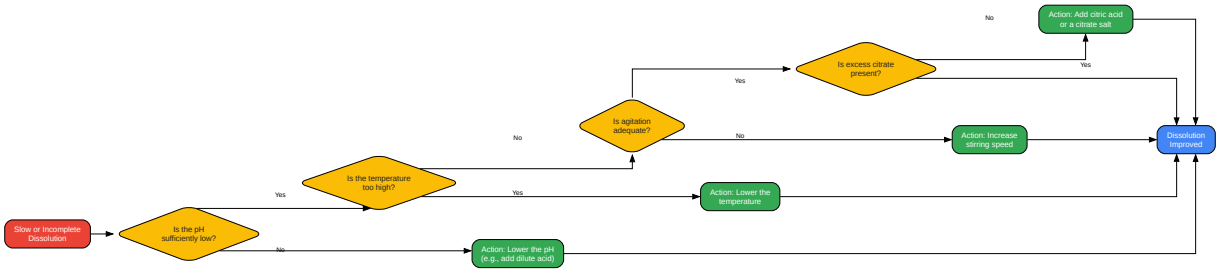
Procedure:

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- Accurately weigh about 350 mg of the previously dried calcium citrate sample.
- Dissolve the sample in a mixture of 10 mL of water and 2 mL of dilute hydrochloric acid TS.
- Dilute the solution to approximately 100 mL with water.
- While stirring, add about 30 mL of 0.05 M disodium EDTA from a 50-mL buret.
- Add 15 mL of sodium hydroxide TS and 300 mg of hydroxynaphthol blue indicator.
- Continue the titration with 0.05 M disodium EDTA to a blue endpoint.
- Each mL of 0.05 M disodium EDTA is equivalent to 8.303 mg of $C_{12}H_{10}Ca_3O_{14}$.
- Calculate the percentage of calcium citrate in the sample.

Visualizations

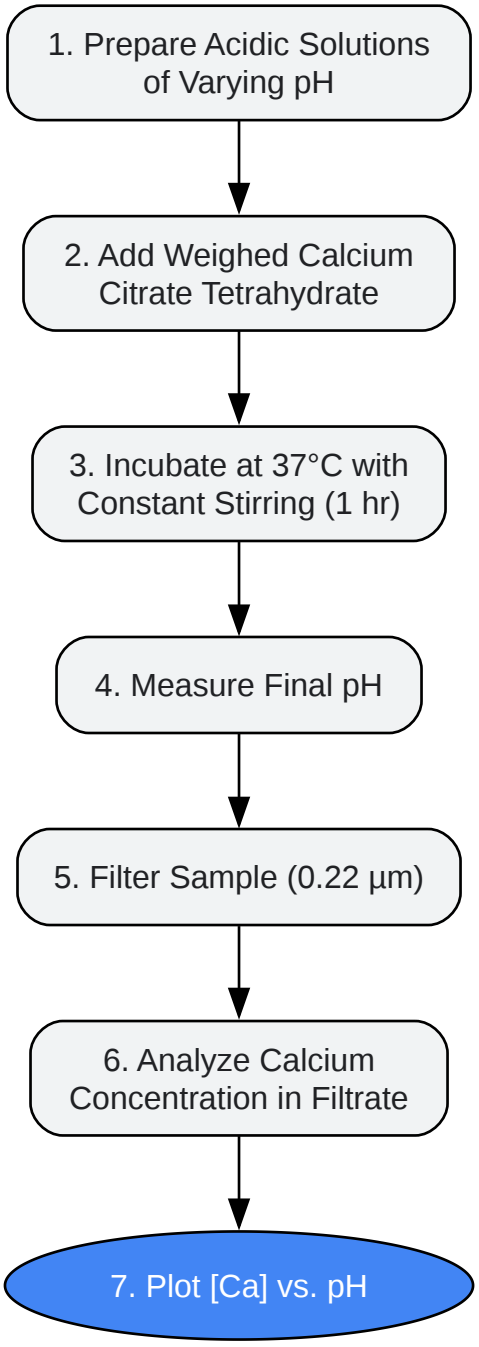
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Caption: Troubleshooting flowchart for slow dissolution.

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Caption: Workflow for pH-dependent solubility determination.

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